

# synthesis protocols for 25I-NBOMe for research purposes

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## Compound of Interest

Compound Name: 25I-NBOMe

Cat. No.: B1664066

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## General Information on 25I-NBOMe

**Chemical Class and Analogs:** **25I-NBOMe** belongs to the 2C family of phenethylamines. The "NBOMe" designation refers to the N-(2-methoxybenzyl) substitution on the amine, which significantly increases its potency compared to its parent compound, 2C-I. It is part of a larger group of N-benzylphenethylamines that have been studied for their effects on the serotonergic system.

**Mechanism of Action:** **25I-NBOMe** is a potent full agonist of the serotonin 5-HT<sub>2A</sub> receptor. Its high affinity for this receptor is believed to be the primary driver of its psychoactive effects. Understanding the interaction between N-benzylphenethylamines and the 5-HT<sub>2A</sub> receptor is a subject of ongoing research, particularly in the context of developing therapeutic agents or understanding the neurobiology of perception and consciousness.

**Historical and Research Context:** The compound was first synthesized in the early 2000s by chemist Ralf Heim at the Free University of Berlin as part of his PhD research. It was developed as a tool for mapping the distribution of 5-HT<sub>2A</sub> receptors in the brain using positron emission tomography (PET) imaging. Its high potency and specificity made it a valuable radioligand for this purpose.

**Public Health and Safety:** It is critical for any researcher to be aware of the significant health risks associated with **25I-NBOMe**, which have been documented in numerous case reports and public health alerts. Due to its high potency and steep dose-response curve, the risk of overdose is high. Adverse effects can be severe and life-threatening, including:

- Cardiovascular: Tachycardia, hypertension, vasoconstriction, and cardiac arrest.
- Neurological: Seizures, confusion, agitation, hallucinations, and paranoia.
- Other: Hyperthermia, rhabdomyolysis, and kidney failure.

The unpredictable nature of its effects and the potential for severe toxicity make handling this compound extremely hazardous outside of a controlled, professional laboratory setting with appropriate safety protocols and personal protective equipment (PPE). Its legal status is also important to note; **25I-NBOMe** is a controlled substance in many countries, and its handling is subject to strict regulations.

For legitimate research purposes, it is essential to adhere to all institutional, national, and international regulations regarding the acquisition, handling, and study of controlled substances.

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